

Personal protective equipment for handling 3-Bromo-L-tyrosine

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Compound of Interest

Compound Name: 3-Bromo-L-tyrosine

Cat. No.: B032463

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Essential Safety and Handling Guide for 3-Bromo-L-tyrosine

This guide provides crucial safety and logistical information for the handling and disposal of **3-Bromo-L-tyrosine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-L-tyrosine is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation[1]. Therefore, stringent adherence to personal protective equipment (PPE) guidelines is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	To prevent eye irritation from dust or splashes.
Hand Protection	Protective gloves (e.g., Nitrile rubber).	To prevent skin irritation upon contact.
Skin and Body	Impervious clothing (e.g., lab coat).	To protect skin from exposure.
Respiratory	Suitable respirator.	To avoid respiratory tract irritation from dust or aerosols. Use in a well-ventilated area is also required[2].

Operational Plan: Handling Procedures

Proper handling of **3-Bromo-L-tyrosine** is critical to minimize exposure and prevent contamination. The following step-by-step protocol should be followed:

Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Verify that a safety shower and eye wash station are accessible.
- Assemble all necessary PPE as specified in the table above.
- Have spill control materials (e.g., diatomite, universal binders) readily available.

Handling the Compound:

- Wear all required PPE before handling the chemical.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Do not eat, drink, or smoke in the handling area.

- Weigh and transfer the compound carefully to avoid generating dust.
- Wash hands thoroughly after handling.

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.
- Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing.
- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.

In all cases of exposure, seek medical attention.

Disposal Plan

Proper disposal of **3-Bromo-L-tyrosine** and its contaminated waste is crucial to prevent environmental contamination and comply with regulations.

Waste Collection:

- Collect waste **3-Bromo-L-tyrosine** and any contaminated materials (e.g., gloves, weighing paper, absorbent material) in a designated, labeled, and sealed container.

Disposal Procedure:

- Dispose of the contents and container in accordance with all applicable local, state, and federal regulations.
- Do not allow the product to enter drains, water courses, or the soil.
- Contaminated surfaces and equipment can be decontaminated by scrubbing with alcohol.

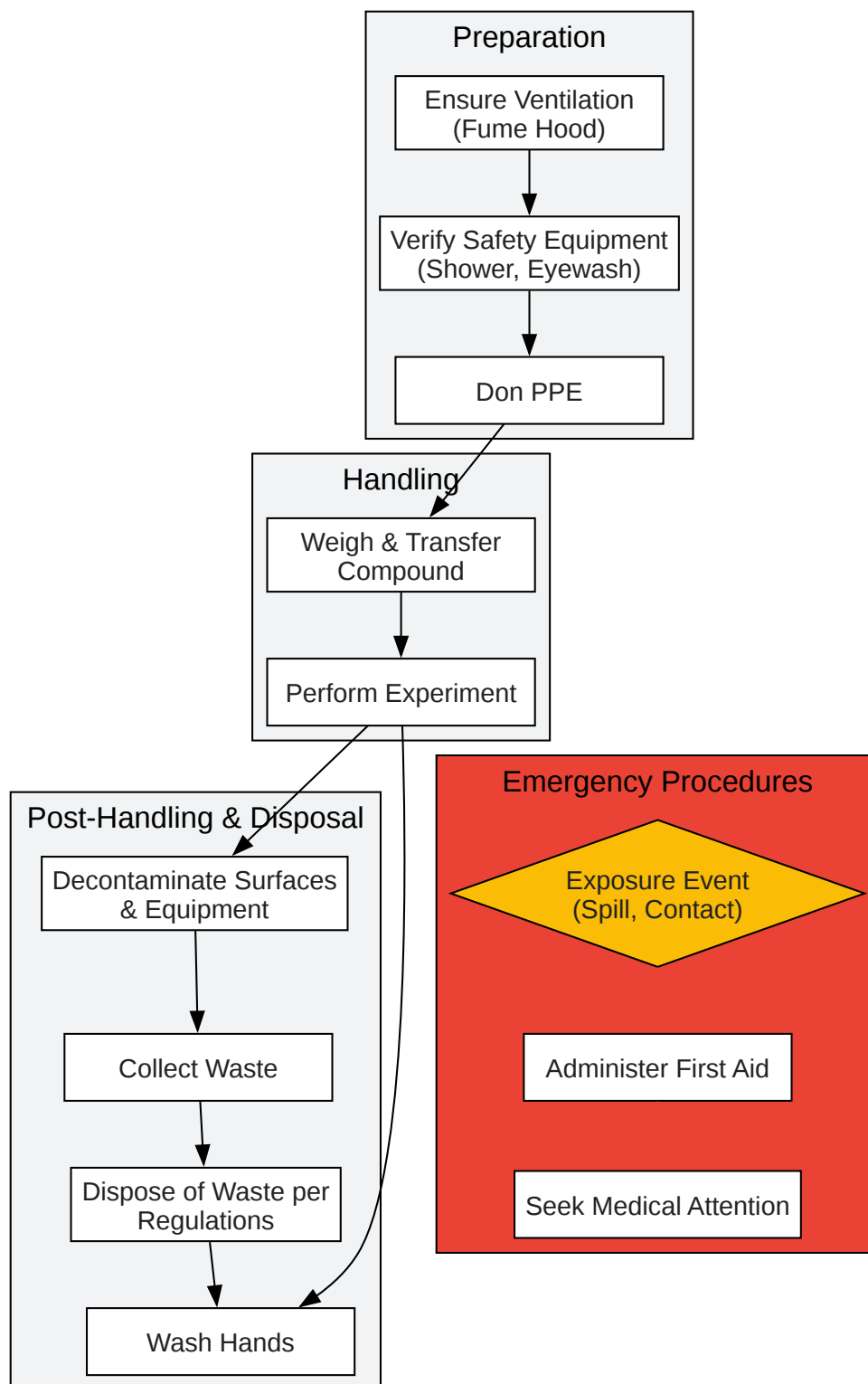
Quantitative Data Summary

Parameter	Value	Source
CAS Number	38739-13-8	
Molecular Formula	C ₉ H ₁₀ BrNO ₃	[3]
Molecular Weight	260.08 g/mol	[1][3]
Storage Temperature	4°C	[3]

Experimental Workflow: Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Bromo-L-tyrosine**.

Workflow for Handling and Disposal of 3-Bromo-L-tyrosine



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Caption: Workflow for Handling and Disposal of **3-Bromo-L-tyrosine**.

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References

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